

CalFluor 555 Azide: A Comprehensive Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: CalFluor 555 Azide

Cat. No.: B12371884

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For Researchers, Scientists, and Drug Development Professionals

Introduction

CalFluor 555 Azide is a fluorogenic probe that has become an invaluable tool in bioorthogonal chemistry, particularly in the realm of copper(I)-catalyzed azide-alkyne cycloaddition (CuAAC), often referred to as "click chemistry."^{[1][2]} This rhodamine-based dye is exceptionally useful because it remains non-fluorescent until it reacts with an alkyne, leading to a significant increase in fluorescence emission.^{[1][3][4]} This "turn-on" mechanism allows for the sensitive and specific detection of alkyne-tagged biomolecules with minimal background signal, even in complex biological environments, and often without the need for washing steps. This guide provides an in-depth overview of the safety, handling, and experimental application of **CalFluor 555 Azide**.

Core Properties

A thorough understanding of the physical and chemical properties of **CalFluor 555 Azide** is essential for its effective and safe use in the laboratory. The following table summarizes key quantitative data for this compound.

Property	Value	Source(s)
Molecular Formula	C41H60N7O11S2	
Molecular Weight	891.1 g/mol	
Excitation Maximum (post-click)	561 nm	
Emission Maximum (post-click)	583 nm	
Appearance	Dark red amorphous solid	
Solubility	Soluble in Water and DMSO	
Purity	>95% (typically analyzed by HPLC)	

Safety and Handling

While **CalFluor 555 Azide** is a valuable research tool, it is imperative to handle it with appropriate care, adhering to standard laboratory safety practices. The safety information presented here is a summary of available data; however, users should always consult the most recent Safety Data Sheet (SDS) from their specific supplier.

Hazard Identification and Personal Protective Equipment (PPE)

The available Safety Data Sheet for a product containing **CalFluor 555 Azide** does not list it as a hazardous substance. However, as a general precaution for handling chemical reagents, the following personal protective equipment should be worn:

- Eye Protection: Wear tight-sealing safety goggles.
- Hand Protection: Use compatible chemical-resistant gloves.
- Skin and Body Protection: Wear a lab coat or other suitable protective clothing.
- Respiratory Protection: In case of insufficient ventilation, use a respirator with components tested and approved under appropriate government standards.

First Aid Measures

In the event of exposure, the following first-aid measures are recommended:

Exposure Route	First Aid Procedure	Source(s)
Inhalation	Not expected to be an inhalation hazard under normal use. If respiratory irritation occurs, move to fresh air and consult a physician if necessary.	
Skin Contact	Rinse the affected area with plenty of water. Immediate medical attention is not typically required.	
Eye Contact	Rinse cautiously with water for several minutes. If present, remove contact lenses if it is easy to do so. Continue rinsing.	
Ingestion	Not expected to be a significant ingestion hazard under normal use. If you feel unwell, seek medical advice.	

Storage and Stability

Proper storage is crucial to maintain the integrity and reactivity of **CalFluor 555 Azide**.

Condition	Recommendation	Source(s)
Storage Temperature	-20°C	
Storage Conditions	Keep in a dry, cool, and well-ventilated place. Desiccate.	
Shipping Temperature	Ambient temperature	

Experimental Protocols: Copper-Catalyzed Azide-Alkyne Cycloaddition (CuAAC)

The primary application of **CalFluor 555 Azide** is in the copper(I)-catalyzed click chemistry reaction to label alkyne-modified biomolecules. The following is a generalized protocol for this procedure.

Reagents and Materials

- Alkyne-modified biomolecule (e.g., protein, nucleic acid) in a suitable buffer
- CalFluor 555 Azide**
- Copper(II) sulfate (CuSO₄)
- Reducing agent (e.g., sodium ascorbate)
- Copper(I)-stabilizing ligand (e.g., THPTA, TBTA)
- Dimethyl sulfoxide (DMSO)
- Phosphate-buffered saline (PBS) or other appropriate buffer

Stock Solution Preparation

- CalFluor 555 Azide:** Prepare a stock solution of 1-10 mM in anhydrous DMSO.
- Copper(II) Sulfate:** Prepare a 20 mM stock solution in deionized water.

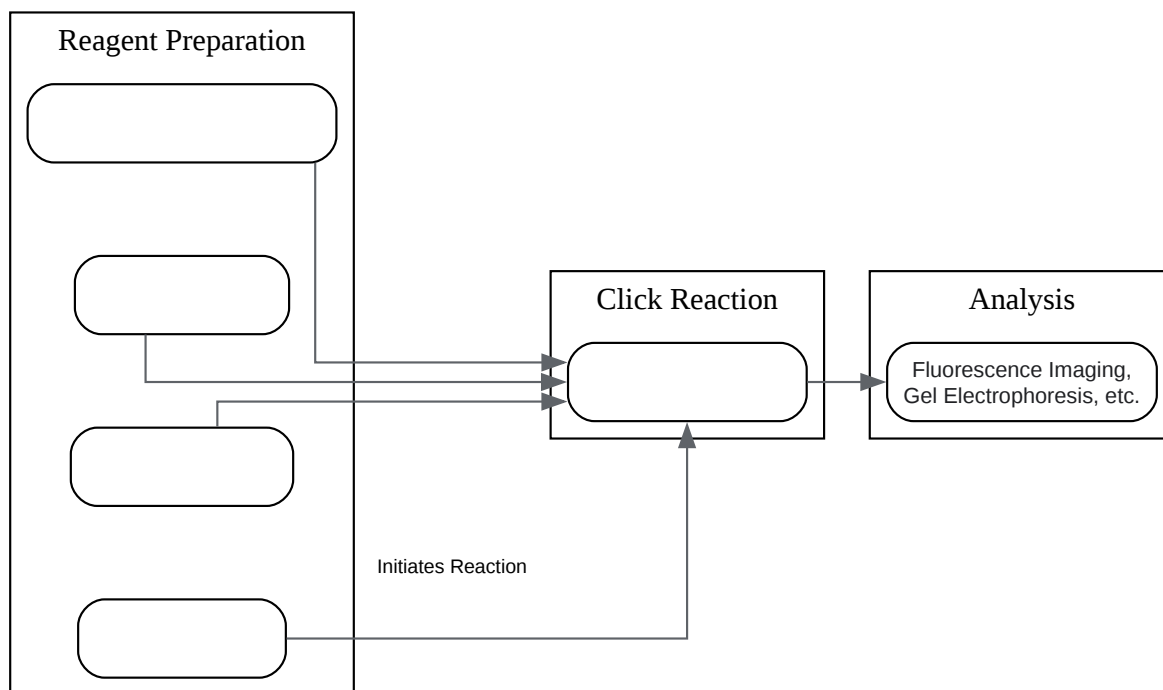
- Reducing Agent (Sodium Ascorbate): Prepare a fresh 100 mM stock solution in deionized water immediately before use.
- Copper(I)-Stabilizing Ligand (e.g., THPTA): Prepare a 100 mM stock solution in deionized water.

Labeling Protocol

- To your alkyne-modified biomolecule in buffer, add the **CalFluor 555 Azide** stock solution to the desired final concentration.
- In a separate tube, premix the copper(II) sulfate and the stabilizing ligand.
- Add the copper/ligand mixture to the biomolecule/azide solution.
- Initiate the click reaction by adding the freshly prepared sodium ascorbate solution.
- Gently mix the reaction and incubate at room temperature for 30-60 minutes, protected from light.
- The labeled biomolecule can then be purified or analyzed directly. Due to the fluorogenic nature of **CalFluor 555 Azide**, a purification step to remove unreacted probe may not be necessary for imaging applications.

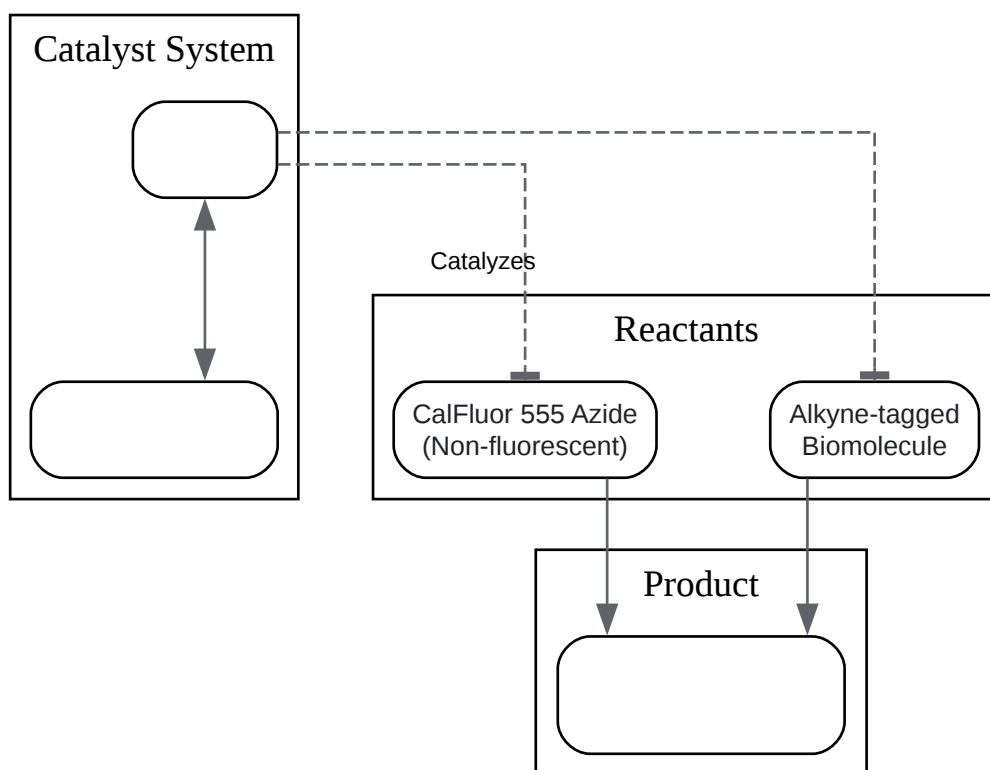
Visualizing the Workflow and Mechanism

To better understand the experimental process and the underlying chemical principle, the following diagrams are provided.



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A simplified workflow for a typical copper-catalyzed click chemistry reaction.



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The mechanism of fluorescence activation for **CalFluor 555 Azide** via click chemistry.

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